

A Technical Guide to the Physical Properties of 5-Bromopyrimidine-2-carbonitrile

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Bromopyrimidine-2-carbonitrile

Cat. No.: B1268970

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **5-Bromopyrimidine-2-carbonitrile** (CAS No: 38275-57-9), a key intermediate in the synthesis of various pharmaceutical and agrochemical compounds. This document outlines its key physical characteristics, the experimental protocols for their determination, and a visual representation of a common synthetic pathway.

Core Physical and Chemical Properties

5-Bromopyrimidine-2-carbonitrile is a heterocyclic compound with the molecular formula $C_5H_2BrN_3$.^[1] It presents as a white to light yellow crystalline solid.^[1] The presence of the bromine atom and the nitrile group on the pyrimidine ring makes it a versatile building block in organic synthesis.

Summary of Physical Data

The quantitative physical properties of **5-Bromopyrimidine-2-carbonitrile** are summarized in the table below for ease of reference and comparison.

Property	Value
Molecular Formula	C ₅ H ₂ BrN ₃
Molecular Weight	183.99 g/mol
Appearance	White to yellow solid/crystalline powder
Melting Point	115-121 °C
Boiling Point	317.7 °C at 760 mmHg
Density	1.86 g/cm ³
Solubility	Slightly soluble in water
Flash Point	145.9 °C
Vapor Pressure	0.000379 mmHg at 25°C
Refractive Index	1.617
pKa (Predicted)	-4.65 ± 0.22

Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of organic compounds like **5-Bromopyrimidine-2-carbonitrile**.

Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity. A sharp melting range typically signifies a high degree of purity, whereas a broad melting range often indicates the presence of impurities.

Methodology:

- A small, finely powdered sample of **5-Bromopyrimidine-2-carbonitrile** is packed into a capillary tube, sealed at one end.
- The capillary tube is placed in a melting point apparatus, such as a Thiele tube or a modern digital instrument, alongside a calibrated thermometer.

- The sample is heated at a controlled, slow rate, typically 1-2°C per minute, especially near the expected melting point.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid sample has completely transitioned to a liquid is recorded as the end of the melting range.

Boiling Point Determination

For compounds that are liquid at or near room temperature, the boiling point is a fundamental physical property. For high-melting solids like **5-Bromopyrimidine-2-carbonitrile**, this value is often determined under reduced pressure to prevent decomposition at high temperatures.

Methodology (Thiele Tube Method):

- A small amount of the substance (if it were a liquid) is placed in a small test tube or fusion tube.
- A capillary tube, sealed at one end, is inverted and placed inside the fusion tube containing the liquid.
- The apparatus is attached to a thermometer and heated in a Thiele tube containing a high-boiling point oil (e.g., mineral oil or silicone oil).[2]
- The setup is heated until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.[1][2]
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point of the substance at the given atmospheric pressure.[2]

Solubility Determination

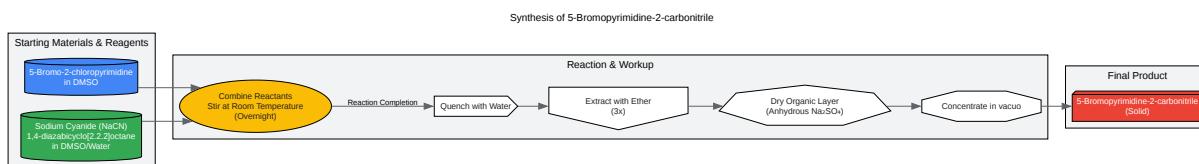
Understanding the solubility of a compound is crucial for its application in various chemical reactions and formulations.

Methodology (Gravimetric Method):

- An excess amount of **5-Bromopyrimidine-2-carbonitrile** is added to a known volume of a specific solvent (e.g., water, ethanol, DMSO) in a sealed container.
- The mixture is agitated at a constant temperature for an extended period to ensure that equilibrium is reached.
- The saturated solution is then filtered to remove any undissolved solid.
- A known volume of the clear, saturated filtrate is carefully transferred to a pre-weighed container.
- The solvent is evaporated from the filtrate, and the container with the solid residue is weighed again.
- The mass of the dissolved solid is used to calculate the solubility of the compound in the specific solvent at that temperature, typically expressed in g/L or mol/L.[3][4]

Synthetic Workflow

The following diagram illustrates a common laboratory-scale synthesis of **5-Bromopyrimidine-2-carbonitrile** from 5-bromo-2-chloropyrimidine. This process involves a nucleophilic substitution reaction where the chloro group is replaced by a cyano group.



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. Solubility of pyrimidine derivatives in different organic solvents at different temperatures - World Scientific News [worldscientificnews.com]
- 4. revroum.lew.ro [revroum.lew.ro]
- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of 5-Bromopyrimidine-2-carbonitrile]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1268970#physical-properties-of-5-bromopyrimidine-2-carbonitrile>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com